

# 2-Bromo-4-chlorophenol: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-4-chlorophenol

Cat. No.: B154644

[Get Quote](#)

For Immediate Release

This technical guide provides a detailed overview of **2-Bromo-4-chlorophenol**, a halogenated aromatic compound relevant to researchers, scientists, and professionals in drug development and chemical synthesis. This document outlines its key chemical identifiers, physicochemical properties, and a representative logical workflow for its identification.

## Core Chemical Identifiers

Precise identification of chemical compounds is fundamental in research and development. **2-Bromo-4-chlorophenol** is cataloged under several key identifiers across various chemical databases, ensuring its unambiguous recognition. The primary identifier is its CAS number, 695-96-5.<sup>[1][2][3][4][5][6][7]</sup> A comprehensive list of identifiers is provided in the table below.

Identifier Type	Identifier
CAS Number	695-96-5
PubChem CID	69670
EINECS Number	211-785-6
IUPAC Name	2-bromo-4-chlorophenol
InChI	InChI=1S/C6H4BrClO/c7-5-3-4(8)1-2-6(5)9/h1-3,9H
InChIKey	ZIYRDJLAJYTELF-UHFFFAOYSA-N
SMILES	<chem>C1=CC(=C(C=C1Cl)Br)O</chem>
Molecular Formula	C6H4BrClO
Other Synonyms	4-Chloro-2-bromophenol, Phenol, 2-bromo-4-chloro-

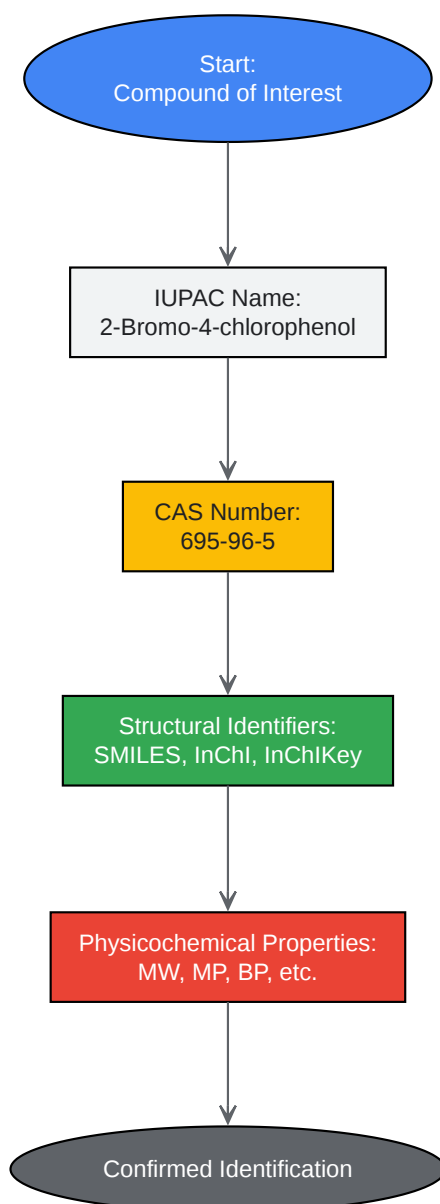
## Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Bromo-4-chlorophenol**. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value
Molecular Weight	207.45 g/mol [1][5]
Appearance	White to slightly beige low melting solid[2] or fused solid/liquid[4]
Melting Point	29.5-35.5 °C[4] or 31 °C[2]
Boiling Point	228-235 °C[2]
Flash Point	113 °C (closed cup)[5]
Purity (as per suppliers)	>98.0% (GC)[4] or 98%[5]

## Logical Workflow for Identification

The identification of a chemical compound like **2-Bromo-4-chlorophenol** follows a logical progression from its basic nomenclature to detailed structural and property analysis. The following diagram illustrates this workflow.



[Click to download full resolution via product page](#)

Logical workflow for the identification of **2-Bromo-4-chlorophenol**.

## Experimental Protocols

While specific experimental protocols can vary based on the research context, a general procedure for the synthesis of **2-bromo-4-chlorophenol** involves the bromination of 4-chlorophenol.

### General Synthesis Example:

A common method involves the reaction of 4-chlorophenol with a brominating agent, such as N-bromosuccinimide (NBS), in a suitable solvent like acetonitrile. The reaction progress is typically monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is worked up by extraction and purified using column chromatography on silica gel.

It is imperative for researchers to consult and adapt detailed synthetic procedures from peer-reviewed literature and to conduct a thorough risk assessment before commencing any experimental work. All handling of this chemical should be performed in a well-ventilated fume hood with appropriate personal protective equipment, as it is classified as an irritant and may be harmful if swallowed or in contact with skin.<sup>[1]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Bromo-4-chlorophenol | C<sub>6</sub>H<sub>4</sub>BrClO | CID 69670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 2-Bromo-4-chlorophenol | 695-96-5 [chemicalbook.com]
- 4. 2-Bromo-4-chlorophenol, 98+% 100 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]

- 5. 2-Bromo-4-chlorophenol 98 695-96-5 [sigmaaldrich.com]
- 6. 2-Bromo-4-chlorophenol, 98+% | Fisher Scientific [fishersci.ca]
- 7. Phenol, 2-bromo-4-chloro- [webbook.nist.gov]
- To cite this document: BenchChem. [2-Bromo-4-chlorophenol: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154644#2-bromo-4-chlorophenol-cas-number-and-identifiers]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)